

# Allyltrimethylammonium chloride CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Allyltrimethylammonium chloride*

Cat. No.: *B073068*

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## Allyltrimethylammonium Chloride: A Technical Guide

### Introduction

**Allyltrimethylammonium chloride** (ATMAC), with the CAS number 1516-27-4, is a quaternary ammonium salt.<sup>[1]</sup> It is characterized by the presence of both an allyl group and a trimethylammonium group, which impart unique chemical properties that make it a versatile compound in various industrial and research applications. This technical guide provides an in-depth overview of its properties, applications, synthesis, and safety considerations, tailored for researchers, scientists, and drug development professionals.

### Chemical and Physical Properties

The fundamental chemical and physical properties of **allyltrimethylammonium chloride** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	1516-27-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C6H14ClN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	135.63506 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	Colorless to pale yellow or light yellow to brown transparent liquid; Light yellow to yellow solid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Melting Point	185-186 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Solubility	Highly soluble in water; Soluble in polar solvents like methanol, ethanol, and isopropanol.	<a href="#">[1]</a> <a href="#">[9]</a>
Storage Conditions	Under inert gas (nitrogen or Argon) at 2-8°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>

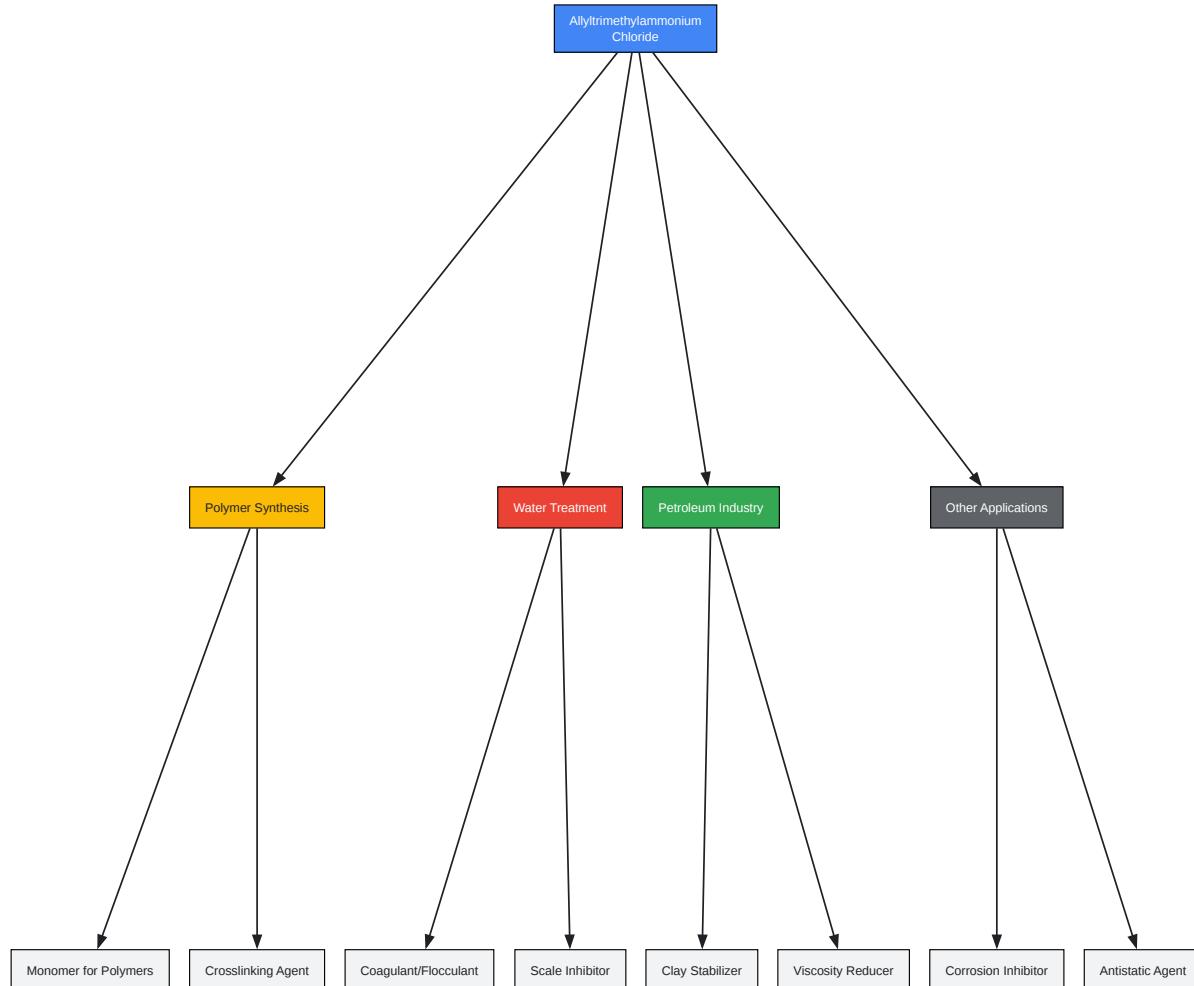
## Applications

**Allyltrimethylammonium chloride**'s unique structure lends it to a wide range of applications across various industries.

- **Polymer Synthesis:** It is frequently used as a monomer in the creation of polymers.[\[1\]](#) The polymerization of **allyltrimethylammonium chloride** results in the formation of long-chain polymers with various applications.[\[1\]](#) It can also act as a crosslinking monomer in coating agents to improve the water and solvent resistance of the resulting film.[\[9\]](#)
- **Water Treatment:** The compound serves as a coagulant and flocculant in water treatment processes.[\[1\]](#) Its mechanism involves binding to impurities and particles in the water, causing them to aggregate and settle, which simplifies their removal.[\[1\]](#) It can also be used to produce zwitterionic water treatment scale inhibitors and dispersants.[\[2\]](#)[\[8\]](#)
- **Petroleum Industry:** In the oil and gas sector, it is utilized as a clay stabilizer for oil production and water injection, with enhanced effectiveness when used alongside ammonium chloride.

[2][8] It also finds use as a viscosity reducer for drilling fluids.[2][8]

- Other Industrial Uses: **Allyltrimethylammonium chloride** is also employed as a corrosion inhibitor and an antistatic agent.[1] Furthermore, it is a precursor in the production of other quaternary ammonium compounds that have applications in pharmaceuticals and personal care products.[1]

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## Applications of Allyltrimethylammonium Chloride

### Experimental Protocols: Synthesis

Two primary methods for the synthesis of **allyltrimethylammonium chloride** have been described.[8]

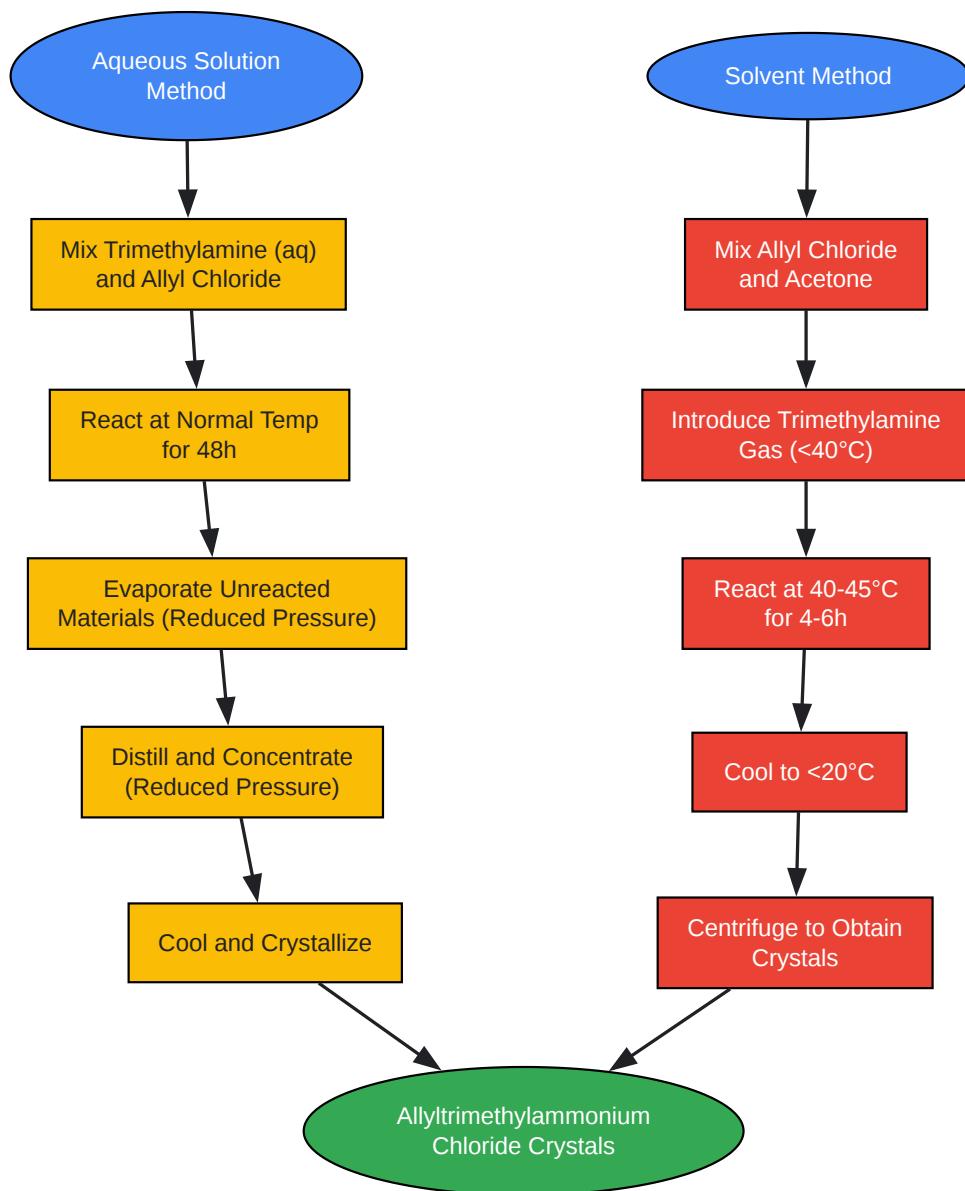
### 1. Aqueous Solution Method

- Reactants: 33.0% trimethylamine aqueous solution and allyl chloride.[8]
- Procedure:
  - 178 kg of 33.0% trimethylamine aqueous solution and 76.5 kg of allyl chloride are added to a reaction kettle.[8]
  - The reaction proceeds at normal temperature for 48 hours.[8]
  - Following the reaction period, unreacted raw materials are removed by evaporation under reduced pressure to yield an aqueous solution of **allyltrimethylammonium chloride**.[8]
  - Further concentration through reduced pressure distillation, followed by cooling and crystallization, yields the final crystalline product.[8]

### 2. Solvent Method

- Reactants: Allyl chloride, acetone, and trimethylamine gas.[8]
- Procedure:
  - 76.5 kg of allyl chloride and 300 kg of acetone are added to the reaction kettle.[8]
  - Trimethylamine gas (produced by heating 190 kg of 33% trimethylamine aqueous solution) is then introduced.[8]
  - The reaction temperature is maintained below 40°C during the introduction of the gas.[8]
  - The reaction is then held at 40-45°C for 4-6 hours.[8]
  - After the reaction is complete, the mixture is cooled to below 20°C.[8]

- The **allyltrimethylammonium chloride** crystals are obtained by centrifugation, and the mother liquor is recycled.[8]



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### Synthesis of **Allyltrimethylammonium Chloride**

## Toxicity and Safety

**Allyltrimethylammonium chloride** is considered to have low toxicity.<sup>[1]</sup> However, it may cause skin and eye irritation and is harmful if swallowed.<sup>[1]</sup> It is also flammable and can emit toxic fumes upon heating.<sup>[1]</sup> Therefore, appropriate safety precautions should be taken during handling. This includes wearing personal protective equipment such as gloves and safety glasses. The lowest published lethal dose (LD<sub>50</sub>) via subcutaneous exposure in mice is reported as 180 mg/kg. Hazard statements associated with its precursor, allyl chloride, include being highly flammable, harmful if swallowed, in contact with skin, or if inhaled, causing skin and eye irritation, and potentially causing respiratory irritation, genetic defects, and cancer.<sup>[10]</sup> <sup>[11]</sup>

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- To cite this document: BenchChem. [Allyltrimethylammonium chloride CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at:

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